

Application Note & Protocol: Enhancing Perovskite Solar Cell Stability with Isopropylammonium Chloride

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Compound of Interest

Compound Name: *Isopropylammonium chloride*

Cat. No.: *B7854116*

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Introduction: The Perovskite Stability Challenge

Perovskite solar cells (PSCs) have emerged as a frontrunner in next-generation photovoltaic technologies, demonstrating remarkable power conversion efficiencies (PCEs) that rival traditional silicon-based cells. At the heart of these devices lies a perovskite crystal structure, typically a hybrid organic-inorganic lead halide. Formamidinium lead iodide (FAPbI₃) is a particularly promising perovskite material due to its optimal bandgap for absorbing the solar spectrum.

However, a significant hurdle impeding the widespread commercialization of FAPbI₃-based PSCs is the inherent instability of its photoactive black α -phase. Under ambient conditions, the α -phase has a propensity to transition into a photo-inactive yellow δ -phase, leading to a dramatic decrease in device performance and operational lifetime.^{[1][2][3]} This phase transition is a critical point of failure that researchers are actively working to mitigate.

This application note details the role of **isopropylammonium chloride** (IPACl) as a stabilizing agent for the α -phase of FAPbI₃ and provides a comprehensive protocol for its incorporation into perovskite thin films.

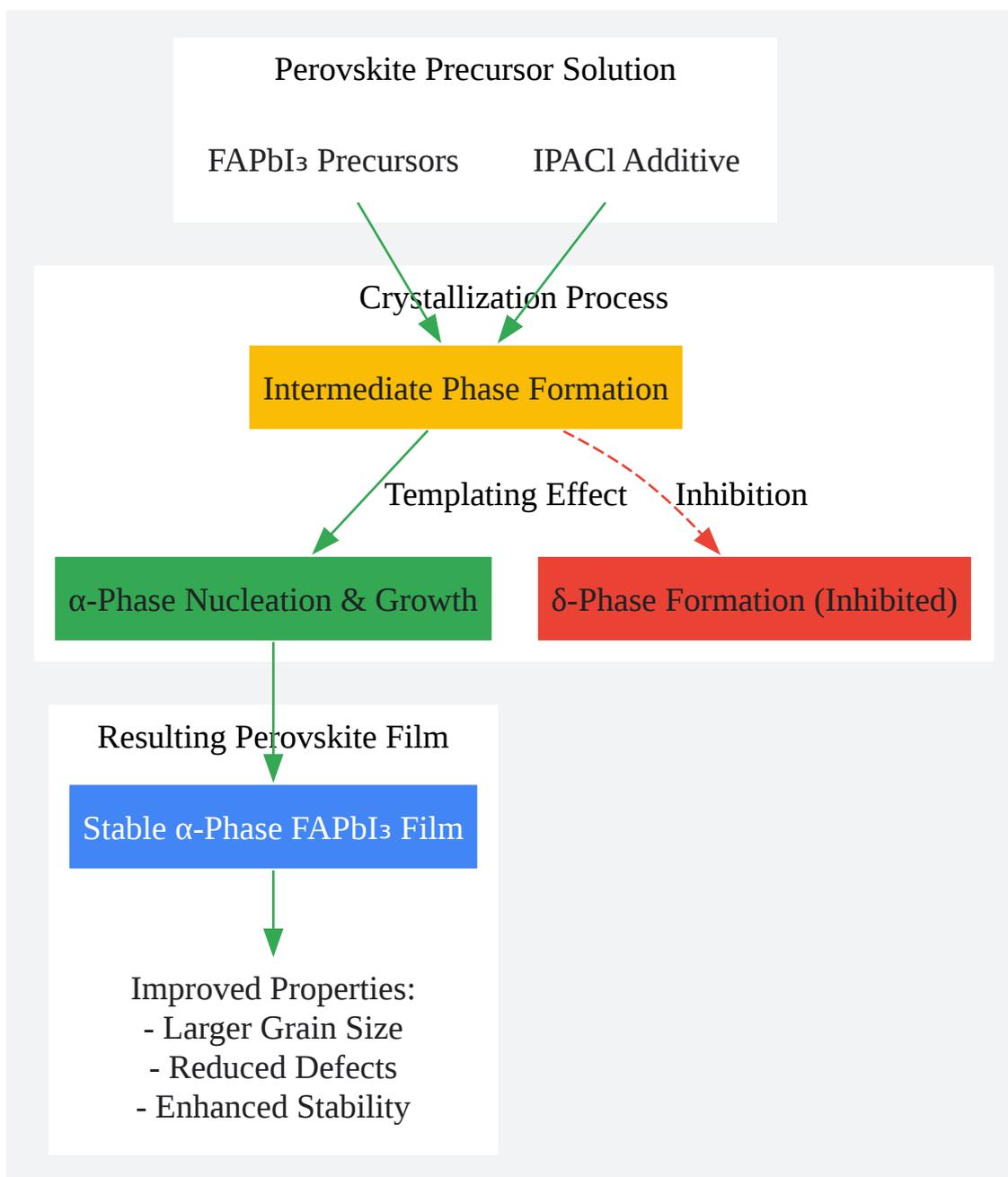
The Role of Isopropylammonium Chloride (IPACl) in Phase Stabilization

The introduction of alkylammonium chlorides, such as IPACl, into the perovskite precursor solution has proven to be an effective strategy to stabilize the desirable α -phase.[4][5] The stabilization mechanism is multifaceted, involving a combination of chemical and structural effects.

Mechanism of Stabilization:

- **Intermediate Phase Formation:** Chloride-based additives, including IPACl, can induce the formation of an intermediate phase during the perovskite crystallization process.[4][6] This intermediate phase acts as a template, guiding the subsequent formation of the α -phase and inhibiting the crystallization of the undesirable δ -phase.
- **Crystallization Control:** The presence of IPACl in the precursor solution influences the crystallization kinetics of the perovskite film. This leads to the formation of films with improved quality, characterized by larger grain sizes and a higher degree of crystallinity.[7][8][9]
- **Defect Passivation:** The isopropylammonium cations (IPA^+) can passivate defects at the grain boundaries and surface of the perovskite film. This defect passivation reduces non-radiative recombination, thereby enhancing the photoluminescence lifetime and overall device efficiency.[7][8]

The diagram below illustrates the proposed mechanism of IPACl in stabilizing the α -phase of FAPbI_3 .



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Caption: Mechanism of IPACl-mediated stabilization of α -phase FAPbI₃.

Impact on Perovskite Properties and Device Performance

The incorporation of IPACl as an additive significantly enhances the properties of the perovskite film and the performance of the resulting solar cell devices.

Property	Without IPACl	With IPACl	Reference
Phase Stability	Prone to α - to δ -phase transition	Stabilized α -phase	[4][5]
Crystallinity	Lower	Higher	[7][8][9]
Grain Size	Smaller	Larger	[7][8][9]
Photoluminescence Lifetime	Shorter	Longer	[4]
Power Conversion Efficiency (PCE)	Lower	Higher	[5]
Long-term Stability	Poor	Significantly Improved	[4][5]

Experimental Protocols

The following protocols provide a step-by-step guide for the fabrication of IPACl-stabilized FAPbI₃ perovskite thin films.

Protocol 1: Perovskite Precursor Solution Preparation

This protocol describes the preparation of the perovskite precursor solution with and without the IPACl additive for comparative studies.

Materials:

- Formamidinium Iodide (FAI)
- Lead Iodide (PbI₂)
- **Isopropylammonium Chloride (IPACl)**
- Dimethylformamide (DMF), anhydrous
- Dimethyl Sulfoxide (DMSO), anhydrous

Procedure:

- Control Perovskite Precursor Solution (without IPACl): a. In a nitrogen-filled glovebox, dissolve 1.1 M FAI and 1.2 M PbI_2 in a mixed solvent of DMF:DMSO (4:1 v/v). b. Stir the solution at 60°C for at least 2 hours to ensure complete dissolution. c. Before use, filter the solution through a 0.22 μm PTFE syringe filter.
- IPACl-Stabilized Perovskite Precursor Solution: a. In a nitrogen-filled glovebox, prepare the base perovskite precursor solution as described in step 1a. b. To this solution, add IPACl to a final concentration of 20 mol% with respect to FAPbI_3 . c. Stir the solution at 60°C for an additional hour to ensure the complete dissolution of IPACl. d. Before use, filter the solution through a 0.22 μm PTFE syringe filter.

Protocol 2: Perovskite Thin Film Fabrication

This protocol details the one-step spin-coating process for depositing the perovskite thin film.

Equipment:

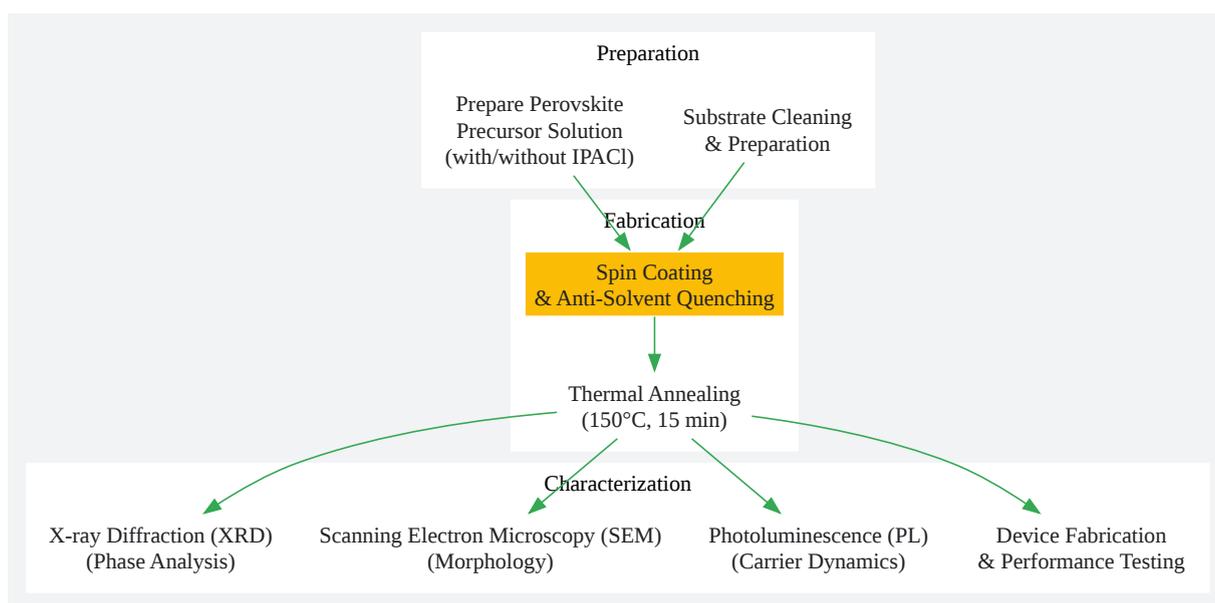
- Spin coater
- Hotplate

Procedure:

- Prepare the substrates (e.g., FTO/glass with an electron transport layer) by cleaning and UV-ozone treatment.
- Transfer the prepared substrates into a nitrogen-filled glovebox.
- Dispense 40 μL of the perovskite precursor solution (either control or IPACl-stabilized) onto the center of the substrate.
- Spin coat the substrate using a two-step program: a. 1000 rpm for 10 seconds (acceleration of 200 rpm/s). b. 5000 rpm for 30 seconds (acceleration of 1000 rpm/s).
- During the second step, at approximately 15 seconds into the spin, dispense 100 μL of an anti-solvent (e.g., chlorobenzene) onto the spinning substrate.
- Immediately transfer the substrate to a hotplate and anneal at 150°C for 15 minutes.

- Allow the film to cool down to room temperature before proceeding with the deposition of the hole transport layer and top electrode.

The following diagram outlines the experimental workflow for fabricating and characterizing IPACl-stabilized perovskite films.



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